

# oxybuprocaine synthesis route US patent

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Oxybuprocaine Hydrochloride

CAS No.: 5987-82-6

Cat. No.: S520766

Get Quote

## Oxybuprocaine Synthesis Routes

The table below summarizes two detailed synthesis pathways for Oxybuprocaine, highlighting the key differences in their approaches and materials.

Feature	Classical Route (from prior art) [1] [2]	Alternative Route (CN106810463A) [1]
Starting Material	3-hydroxybenzoic acid [2]	Ethyl 3-hydroxy-4-nitrobenzoate [1]
Key Reduction Step	Catalytic hydrogenation over Raney Nickel [2]	Reduction using Ferric Trichloride & Hydrazine Hydrate [1]
Key Equipment	Requires an autoclave (high-pressure conditions) [1]	Standard atmospheric pressure equipment [1]
Safety Considerations	Raney Nickel is pyrophoric (burns easily in air), requiring careful handling [1] [2]	Avoids pyrophoric catalysts; uses more stable, conventional compounds [1]
Primary Advantage	Well-established method	Safer and more practical for industrial production; lower cost and easier-to-obtain raw materials [1]

## Detailed Experimental Protocol for the Alternative Route

Here is a detailed, step-by-step methodology for the synthesis of **Oxybuprocaine hydrochloride** as described in patent CN106810463A [1].

### Step 1: Preparation of ethyl 3-butoxy-4-nitrobenzoate

- **Reaction Type:** Alkylation (Electrophilic substitution)
- **Reactants:**
  - Ethyl 3-hydroxy-4-nitrobenzoate: 40 g
  - Bromobutane: 31 g
  - Anhydrous potassium carbonate ( $K_2CO_3$ ): 31 g
- **Solvent:** Dimethylformamide (DMF), 400 ml
- **Reaction Conditions:**
  - Heated to 80°C
  - Reacted for 12 hours
- **Work-up Procedure:**
  - Remove the solvent (DMF) by rotary evaporation after the reaction is complete.
  - Add 200 ml of water to the residue.
  - Stir the mixture for 12 hours to induce crystallization.
  - Filter to obtain the product as a light yellow solid (approx. 52 g).

### Step 2: Preparation of 3-butoxy-4-nitrobenzoic acid

- **Reaction Type:** Hydrolysis (Saponification)
- **Reactants:**
  - Ethyl 3-butoxy-4-nitrobenzoate (from Step 1): 52 g
  - Sodium hydroxide (NaOH) solution: 150 ml of a 15 wt% solution
- **Reaction Conditions:**
  - Stirred and heated at 60°C
  - Reacted for 1 hour
- **Work-up Procedure:**
  - Cool the reaction mixture in an ice-water bath.
  - Slowly add hydrochloric acid (HCl) while adjusting the pH of the system to 1-3.
  - Filter to obtain the product as a white solid.

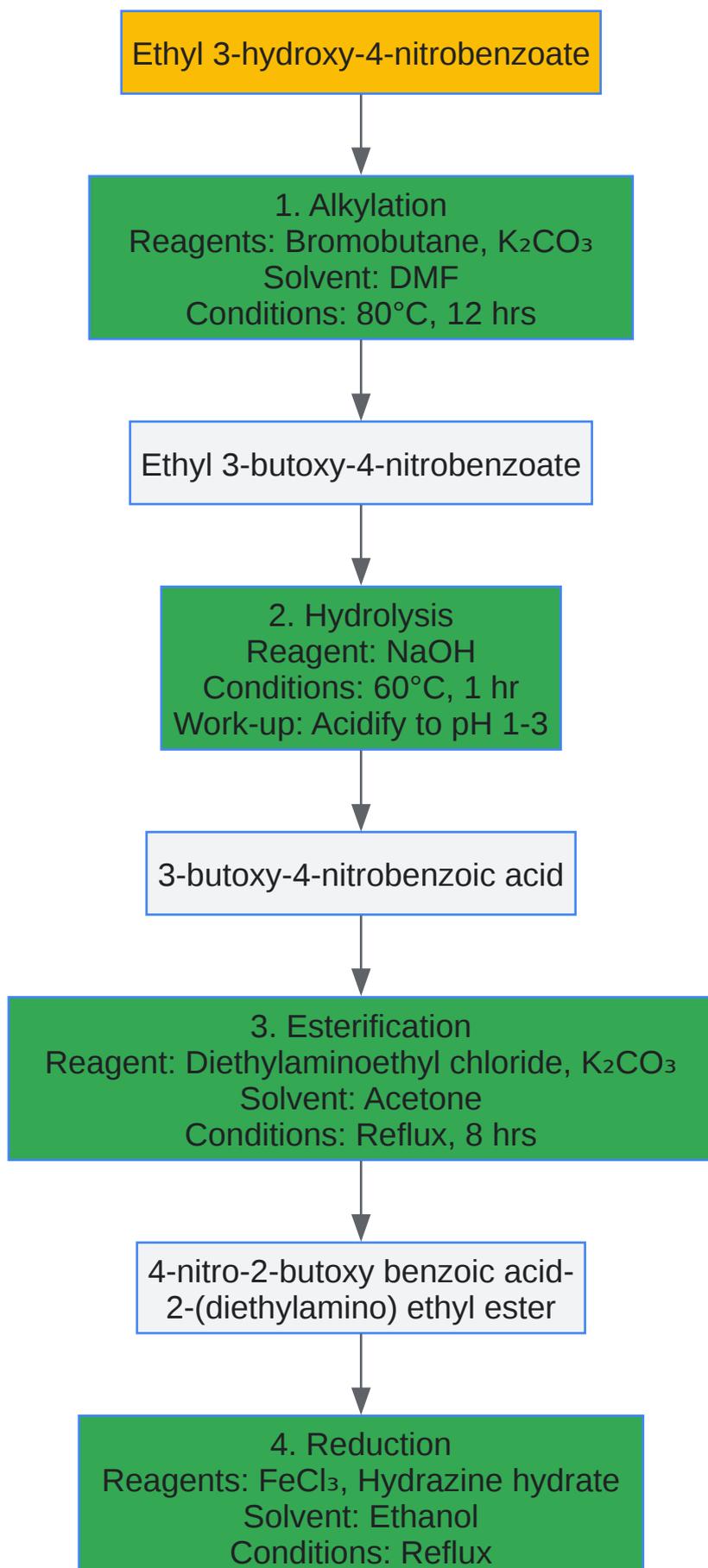
### Step 3: Preparation of 4-nitro-2-butoxy benzoic acid-2-(diethylamino) ethyl ester

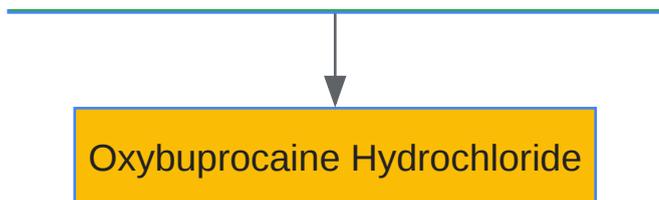
- **Reaction Type:** Esterification (Electrophilic substitution)
- **Reactants:**
  - 3-butoxy-4-nitrobenzoic acid (from Step 2)
  - 2-Diethylaminoethyl chloride hydrochloride
  - Anhydrous potassium carbonate ( $K_2CO_3$ )
- **Solvent:** Acetone
- **Reaction Conditions:**
  - Heated to reflux for 8 hours.
- **Work-up Procedure:**
  - After the reaction is complete, cool the mixture.
  - Filter the reaction mixture.
  - Concentrate the filtrate to obtain a yellow solid.

#### Step 4: Preparation of **Oxybuprocaine hydrochloride**

- **Reaction Type:** Reduction
- **Reactants:**
  - 4-nitro-2-butoxy benzoic acid-2-(diethylamino) ethyl ester (from Step 3)
  - Ferric trichloride ( $FeCl_3$ )
  - Hydrazine hydrate ( $N_2H_4 \cdot H_2O$ )
- **Solvent:** Ethanol
- **Reaction Conditions:**
  - Heated to reflux.
  - The reaction is monitored until completion.
- **Work-up Procedure:**
  - After the reaction, cool the mixture.
  - Adjust the pH to be strongly alkaline using a sodium hydroxide (NaOH) solution.
  - Extract the resulting oil multiple times with water.
  - Dissolve the resulting base in acetone.
  - Precipitate the final product as the hydrochloride salt by introducing hydrogen chloride (HCl) gas into the solution.
  - Recrystallize the solid from anhydrous ethanol to obtain pure **Oxybuprocaine hydrochloride**.

This workflow outlines the four main steps in the alternative synthesis of **Oxybuprocaine hydrochloride**, from the initial alkylation to the final reduction and salt formation.





Click to download full resolution via product page

*A simplified workflow of the alternative Oxybuprocaine synthesis.*

## Mechanism of Action and Physicochemical Properties

For a complete technical picture, it is useful to understand the drug's activity and key properties.

- **Mechanism of Action:** Oxybuprocaine HCl is a sodium channel inhibitor. It binds to sodium channels in neuronal membranes, reversibly stabilizing the membrane and decreasing its permeability to sodium ions. This inhibits depolarization and blocks the initiation and conduction of nerve impulses, leading to local anesthesia [3].
- **Key Physicochemical Data:**
  - **CAS No.:** 5987-82-6 (Hydrochloride salt); 99-43-4 (Base) [2] [4]
  - **Molecular Formula:**  $C_{17}H_{28}N_2O_3 \cdot HCl$  [3]
  - **Molecular Weight:** 344.88 g/mol [3]
  - **Log P:** 3.5 [5]
  - **pKa:** 8.8 (Basic) [4]
  - **Spectroscopic Data:** Exhibits native fluorescence with excitation/emission maxima at **297/371 nm** [5].

## Key Technical Advantages of the Alternative Synthesis

The method described in CN106810463A offers several significant improvements over the classical synthesis route [1]:

- **Enhanced Safety:** It eliminates the use of the pyrophoric and explosive Raney Nickel catalyst, as well as the need for high-pressure hydrogenation equipment (autoclaves).
- **Practicality for Production:** The reaction is performed at atmospheric pressure, and all required raw materials are conventional and easy to obtain, making the process more suitable for industrial scale-up.

- **Cost-Effectiveness:** The simpler equipment requirements and readily available reagents contribute to a lower overall production cost.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Preparation method of oxybuprocaine hydrochloride [eureka.patsnap.com]
2. Oxybuprocaine [en.wikipedia.org]
3. Oxybuprocaine HCl | Sodium Channel inhibitor | Mechanism [selleckchem.com]
4. oxybuprocaine [drugcentral.org]
5. Investigation of the fluorescence of benoxinate for facile ... [sciencedirect.com]

To cite this document: Smolecule. [oxybuprocaine synthesis route US patent]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520766#oxybuprocaine-synthesis-route-us-patent>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)